

"application of Solvent Green 28 in non-destructive testing of materials"

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Compound of Interest

Compound Name: *Solvent Green 28*

Cat. No.: *B1330180*

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Application of Solvent Green 28 in Non-Destructive Testing of Materials

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Non-destructive testing (NDT) is a critical discipline for ensuring the integrity and reliability of materials and components without causing damage. One of the most widely used NDT methods for detecting surface-breaking defects in non-porous materials is fluorescent penetrant inspection (FPI). This technique relies on the use of fluorescent dyes that penetrate into discontinuities, such as cracks, laps, and porosity. When viewed under ultraviolet (UV-A) light, these trapped dyes emit visible light, revealing the location and nature of the defects.

Solvent Green 28, an anthraquinone-based dye, presents several advantageous properties that make it a promising candidate for use in FPI formulations. Its high thermal stability, excellent lightfastness, and solubility in relevant organic solvents are key characteristics that align with the demanding requirements of NDT applications. This document provides detailed application notes and protocols for the utilization of **Solvent Green 28** in the non-destructive testing of materials, specifically within a solvent-removable fluorescent penetrant system.

Principle of Fluorescent Penetrant Inspection (FPI) with Solvent Green 28

The underlying principle of FPI using **Solvent Green 28** involves the following stages:

- Penetration: A solution containing **Solvent Green 28** is applied to the surface of the material being tested. The low surface tension of the penetrant allows it to be drawn into surface-breaking defects via capillary action.
- Removal of Excess Penetrant: After a sufficient dwell time, the excess penetrant from the surface is removed using a solvent. This step is crucial to ensure that only the penetrant trapped in the defects remains.
- Development: A developer is applied to the surface. The developer acts as a blotter, drawing the trapped penetrant out of the defects and spreading it on the surface to create a visible indication.
- Inspection: The material is then inspected under a UV-A light source (typically around 365 nm) in a darkened environment. The **Solvent Green 28** dye fluoresces, emitting visible light (typically in the green-yellow spectrum), which makes the defects readily visible to the inspector.

Advantages of Solvent Green 28 in FPI

The intrinsic properties of **Solvent Green 28** offer several benefits for its use in fluorescent penetrants:

- High Thermal Stability: With a heat resistance of up to 300°C, **Solvent Green 28** is suitable for inspecting components that may be subjected to elevated temperatures during manufacturing or service.[\[1\]](#)
- Excellent Lightfastness: A lightfastness rating of 7-8 indicates that the dye is resistant to fading upon exposure to light, ensuring the longevity of the fluorescent indication.[\[1\]](#)
- Brilliant Fluorescence: As a "bright yellow-green" dye, **Solvent Green 28** is expected to provide strong, high-contrast indications under UV-A light, which is a critical factor for the sensitivity of the inspection.[\[1\]](#)

- Good Solubility: Its solubility in solvents like dichloromethane and other organic compounds facilitates the formulation of stable and effective penetrant solutions.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Solvent Green 28** relevant to its application in non-destructive testing.

Property	Value	Reference
Chemical Class	Anthraquinone Dye	[2]
Appearance	Bright Green Powder	[1]
Heat Resistance	Up to 300 °C	[1]
Lightfastness (Scale 1-8)	7-8	[1]
Excitation Wavelength (λ_{ex})	~365 nm (Typical for FPI)	
Emission Wavelength (λ_{em})	Green-Yellow Region	
Solubility (g/L at 20°C)		
Dichloromethane	50.0	
Butyl Acetate	4.5	
Acetone	2.0	
Ethylalcohol	<0.1	

Note: Specific excitation and emission spectra for **Solvent Green 28** are not readily available in public literature. The stated values are based on the typical operational parameters of fluorescent penetrant inspection and the observed color of the dye. Anthraquinone dyes are known to absorb in the UV-A region and emit in the visible spectrum.

Experimental Protocols

The following protocols are based on the principles of solvent-removable fluorescent penetrant inspection as outlined in standards such as ASTM E1219.[3][4][5][6][7]

Formulation of a Solvent-Removable Fluorescent Penetrant

This is a general guideline for formulating a basic solvent-removable penetrant. The exact proportions may need to be optimized based on the specific application and desired sensitivity.

Components:

- Fluorescent Dye: **Solvent Green 28**
- Solvent/Carrier: A high-boiling point, low-volatility organic solvent (e.g., petroleum distillate, propylene glycol ethers).
- Surfactant/Wetting Agent: To reduce surface tension and improve penetration (e.g., non-ionic surfactants).
- Co-solvent: To ensure the solubility of all components (e.g., isopropyl alcohol).

Example Formulation:

Component	Purpose	Concentration (w/w %)
Solvent Green 28	Fluorescent Indicator	0.1 - 2.0%
High-boiling Point Solvent	Carrier	80 - 95%
Non-ionic Surfactant	Wetting Agent	1 - 5%
Isopropyl Alcohol	Co-solvent	5 - 15%

Preparation:

- In a suitable container, dissolve the **Solvent Green 28** in the co-solvent with gentle agitation.
- Add the high-boiling point solvent and mix thoroughly.
- Incorporate the surfactant and continue mixing until a homogenous solution is obtained.
- Store the penetrant in a sealed, light-protected container.

Protocol for Fluorescent Penetrant Inspection (Solvent-Removable Method)

This protocol outlines the step-by-step procedure for performing a fluorescent penetrant inspection using a **Solvent Green 28**-based formulation.

1. Surface Preparation:

- The test surface must be thoroughly cleaned to remove all contaminants such as oil, grease, dirt, and scale. This is a critical step as any residue can prevent the penetrant from entering defects.
- Use a suitable cleaning method (e.g., solvent cleaning, vapor degreasing, or ultrasonic cleaning).
- Ensure the surface is completely dry before applying the penetrant.

2. Penetrant Application:

- Apply the **Solvent Green 28** penetrant to the test surface. This can be done by spraying, brushing, or immersing the part.
- Ensure complete and even coverage of the area to be inspected.

3. Dwell Time:

- Allow the penetrant to remain on the surface for a sufficient amount of time to allow it to penetrate into any potential defects.
- The recommended dwell time can range from 10 to 30 minutes, depending on the material, temperature, and the types of defects being sought.

4. Excess Penetrant Removal:

- First, wipe the surface with a clean, dry, lint-free cloth to remove the bulk of the excess penetrant.

- Next, moisten a clean, lint-free cloth with a suitable solvent remover and gently wipe the surface. It is crucial not to flush the surface with the solvent, as this can remove the penetrant from the defects. The goal is to leave a clean surface with penetrant remaining only in the discontinuities.

5. Developer Application:

- Apply a thin, even layer of a suitable developer to the surface. For solvent-removable penetrants, a non-aqueous wet developer is commonly used. This type of developer consists of absorbent particles suspended in a volatile solvent.
- The developer should be applied from a distance to create a light, uniform coating.

6. Development Time:

- Allow the developer to remain on the surface for a minimum of 10 minutes. The developer will draw the trapped penetrant out of the defects, forming visible indications.

7. Inspection:

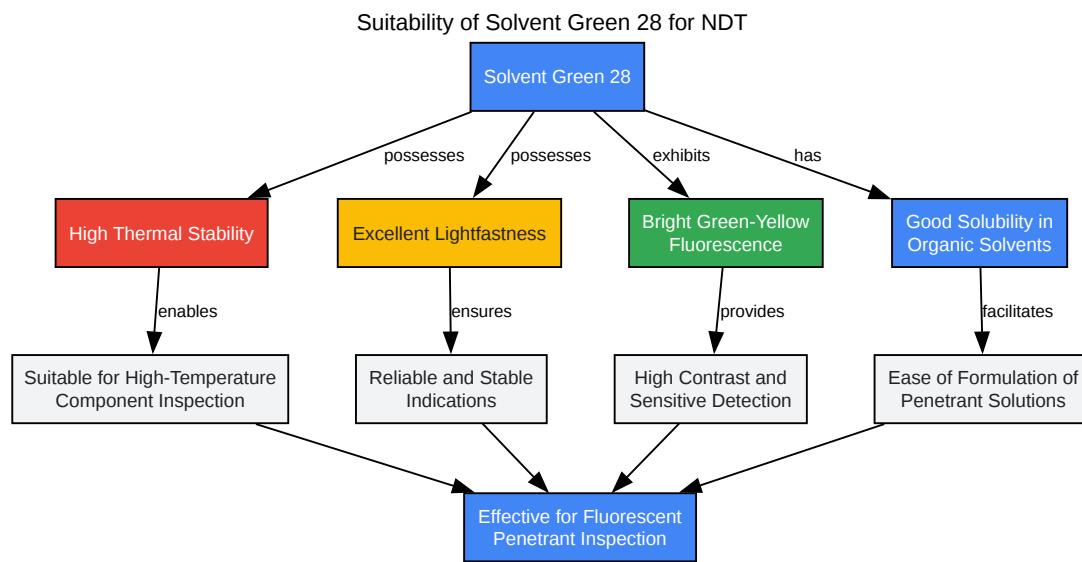
- Conduct the inspection in a darkened area under a UV-A (black) light source with a peak wavelength of approximately 365 nm.
- Allow the inspector's eyes to adapt to the dark environment for at least 5 minutes before starting the inspection.
- Examine the surface for any fluorescent indications. Defects will appear as bright green-yellow lines, dots, or areas against the dark background.

8. Post-Cleaning:

- After the inspection is complete, the developer and remaining penetrant should be removed from the part using an appropriate cleaning method.

Visualizations

Logical Relationship of Solvent Green 28 Properties for NDT

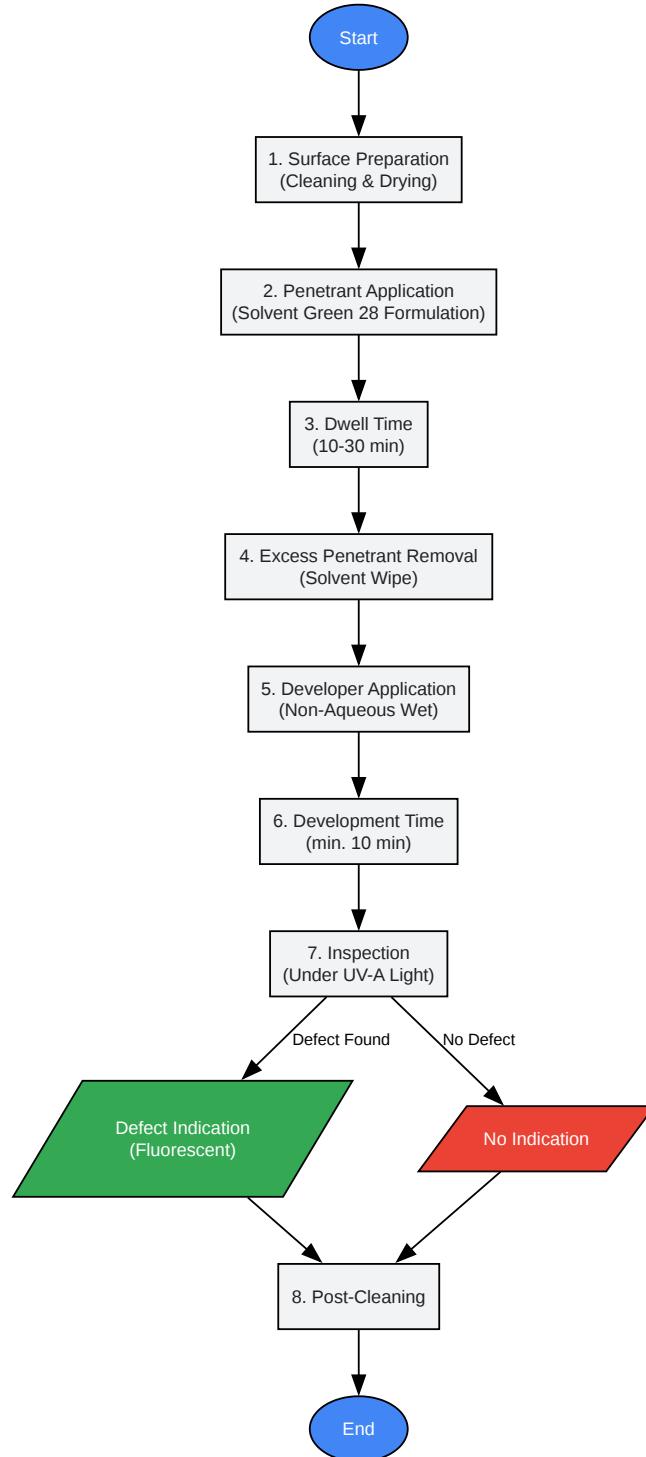


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Caption: Logical flow of **Solvent Green 28**'s properties making it suitable for NDT.

Experimental Workflow for Fluorescent Penetrant Inspection

Workflow of Fluorescent Penetrant Inspection (Solvent-Removable)

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Caption: Step-by-step workflow for FPI using a solvent-removable penetrant.

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